

Personal protective equipment for handling 1,2,3-Tribromobenzene

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Compound of Interest

Compound Name: 1,2,3-Tribromobenzene

Cat. No.: B042115

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Essential Safety and Handling Guide for 1,2,3-Tribromobenzene

This guide provides essential, procedural information for the safe handling and disposal of **1,2,3-Tribromobenzene** (CAS No. 608-21-9) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure operational safety and proper environmental stewardship.

Hazard Identification and Physicochemical Properties

1,2,3-Tribromobenzene is a solid organic compound that poses several health and environmental risks. It is crucial to understand its properties and hazards before handling.

GHS Hazard Classification The substance is classified with the following hazards.

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage / Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2][3]
Hazardous to the Aquatic Environment (Long-Term)	1	H410: Very toxic to aquatic life with long lasting effects.[3]

Physicochemical Data Key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₃ Br ₃	[1][4]
Molecular Weight	314.80 g/mol	[1][4]
Appearance	Colorless solid	[5]
Melting Point	86 - 90 °C	[4]
Boiling Point	274 - 276 °C	[5]
Density	2.3 g/cm ³	[4]
Water Solubility	Practically insoluble	[5]
Log P (Octanol/Water)	4.22	[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical line of defense against exposure. The following equipment is mandatory when handling **1,2,3-Tribromobenzene**.

Protection Type	Minimum Requirement	Standard
Eye and Face	Chemical safety goggles and/or a full-face shield.	OSHA 29 CFR 1910.133 or EN 166.[6][7]
Hand	Chemical-resistant, impervious gloves (e.g., Butyl rubber, PVC).	OSHA 29 CFR 1910.138.[2][8]
Body	Fully-buttoned laboratory coat. An apron may be required for larger quantities.	[2][3]
Respiratory	Required if dust is generated or ventilation is inadequate. Use a NIOSH/MSHA or EN 149 approved respirator with an appropriate particulate filter.	OSHA 29 CFR 1910.134.[2][7]

Operational Plan for Safe Handling

A systematic approach is essential to minimize risk during handling procedures.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **1,2,3-Tribromobenzene** inside a certified chemical fume hood to control dust and vapor.[2][3][6]
- Emergency Equipment: Ensure an emergency eyewash station and safety shower are immediately accessible.[2][6]
- Review SDS: Read the Safety Data Sheet (SDS) thoroughly before beginning work.

Step 2: Donning PPE

- Put on your lab coat, followed by safety goggles, and finally, gloves. This sequence ensures that gloves remain clean for handling the chemical.

Step 3: Aliquoting and Transfer

- **Minimize Dust:** Handle the solid carefully to avoid generating dust. Use a spatula for transfers.
- **Containment:** Perform all transfers over a tray or containment surface to catch any spills.
- **Sealing:** Keep the primary container tightly closed when not in use.[\[2\]](#)[\[6\]](#)

Step 4: Post-Handling Decontamination

- **Clean Workspace:** Wipe down the work area in the fume hood with an appropriate solvent and then soap and water.
- **Doffing PPE:** Remove gloves first, followed by the lab coat and safety goggles.
- **Hygiene:** Wash hands thoroughly with soap and water after removing PPE.[\[6\]](#)

Emergency Procedures and First Aid

In case of accidental exposure or spill, follow these immediate actions.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [6][9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area promptly and thoroughly with soap and water. If skin irritation occurs, get medical advice.[2][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[2][6]
Ingestion	Do NOT induce vomiting. Clean the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][6]
Spill	Evacuate unnecessary personnel.[2] Wearing full PPE, sweep up the spilled solid, minimizing dust generation, and place it into a labeled, sealed container for hazardous waste disposal. [2][6] Do not allow the chemical to enter drains or the environment.[6][7]

Disposal Plan

Proper disposal is critical to prevent environmental contamination.

Step 1: Waste Characterization

- **1,2,3-Tribromobenzene** is a halogenated organic solid.[10] It must be segregated from other waste streams.

Step 2: Containerization

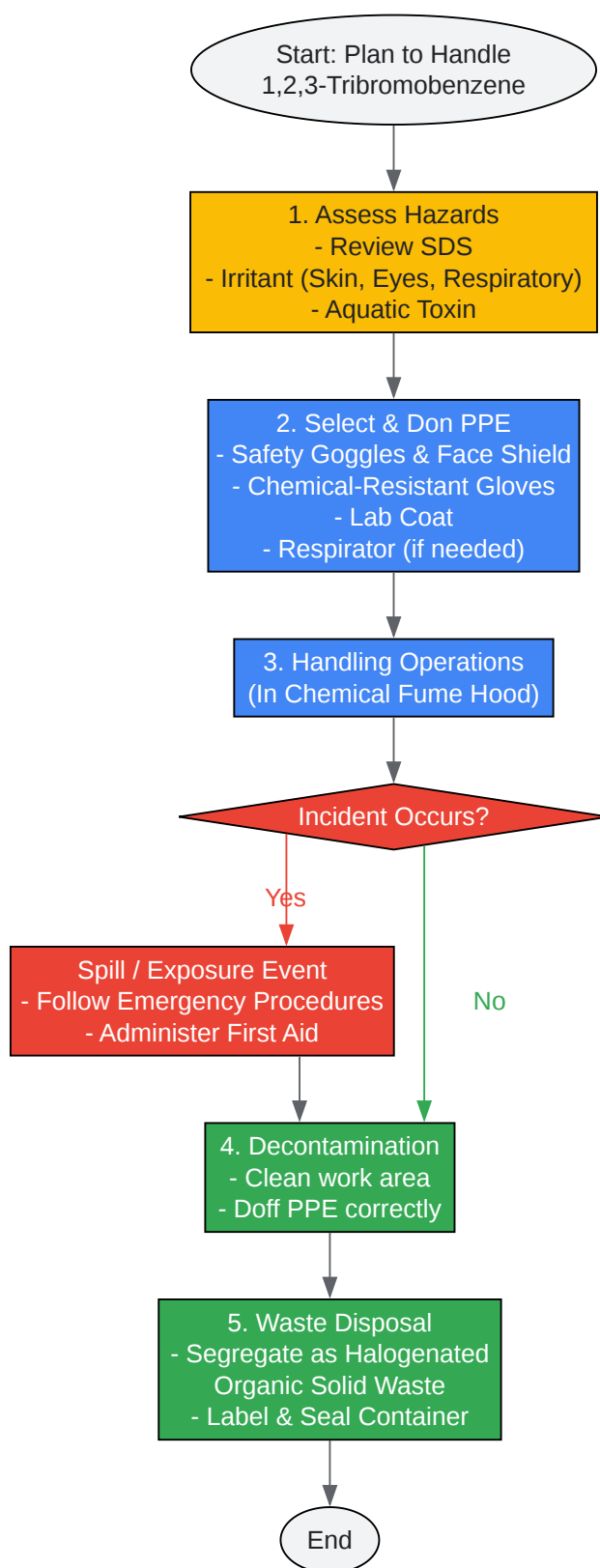
- Collect all waste material (including contaminated PPE and cleaning materials) in a dedicated, chemically compatible container.
- The container must be clearly labeled as "Hazardous Waste: **1,2,3-Tribromobenzene**" and include the appropriate hazard symbols.

Step 3: Storage and Disposal

- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area.
- Arrange for disposal through your institution's licensed hazardous waste disposal service. Do not dispose of it in regular trash or down the drain.^[6]

Safe Handling and Disposal Workflow

The following diagram illustrates the logical steps for safely managing **1,2,3-Tribromobenzene** in the laboratory.



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Caption: Workflow for the safe handling and disposal of **1,2,3-Tribromobenzene**.

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